

# Application Notes and Protocols: 1-Hexadecanol, Aluminum Salt in Personal Care Formulations

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## Compound of Interest

Compound Name: 1-Hexadecanol, aluminum salt

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## Introduction

1-Hexadecanol, commonly known as cetyl alcohol, is a long-chain fatty alcohol widely utilized in the cosmetics and personal care industries. Its aluminum salt derivative, **1-Hexadecanol, aluminum salt** (CAS No. 19141-82-3), is a multifunctional ingredient that can be incorporated into a variety of formulations to enhance their stability, texture, and sensory properties.<sup>[1][2][3][4]</sup> This document provides detailed application notes and protocols for the use of **1-Hexadecanol, aluminum salt** in personal care products.

Note: Specific quantitative data and experimental protocols for **1-Hexadecanol, aluminum salt** are not extensively available in public literature. Therefore, the following information is primarily based on the well-documented properties of 1-Hexadecanol (cetyl alcohol), with the understanding that the aluminum salt form may offer modified, potentially enhanced, performance characteristics.

## Physicochemical Properties

A summary of the key physicochemical properties of 1-Hexadecanol is presented in the table below. These properties are fundamental to its function in personal care formulations.

Property	Value	Reference
INCI Name	Cetyl Alcohol	[3]
CAS Number	36653-82-4 (for 1-Hexadecanol)	[3]
CAS Number (Aluminum Salt)	19141-82-3	[2][4]
Appearance	Waxy, white solid or flakes	[1][4]
Solubility	Insoluble in water; soluble in alcohols and oils	[1][4]
Melting Point	49-51 °C	[1]
Primary Functions	Emulsifier, Thickener, Emollient, Opacifier, Stabilizer	[1][3][4]

## Key Functions in Personal Care Formulations

1-Hexadecanol and its derivatives are valued for their multifunctional roles in cosmetic and dermatological formulations.

Function	Description
Emulsion Stabilization	In oil-in-water (O/W) and water-in-oil (W/O) emulsions, it functions as a co-emulsifier, increasing the stability and preventing phase separation. The combination of cetyl and stearyl alcohols (cetearyl alcohol) is particularly effective in enhancing emulsion stability.[5]
Viscosity and Texture Modification	It increases the viscosity and consistency of creams and lotions, contributing to a rich and stable texture.[6] Fatty alcohols are known to significantly increase the viscosity of O/W emulsions.
Emollience	As an emollient, it helps to soften and smooth the skin by forming a protective layer that reduces water loss.[7][8]
Opacifying Agent	In shampoos and other cleansing products, it imparts a pearlescent or opaque appearance.[4]
Foam Boosting	It can enhance the foaming capacity of surfactant-based systems.[4]

## Quantitative Data Summary

The following tables summarize typical usage levels and the impact of 1-Hexadecanol on formulation properties, based on studies of cetyl and cetearyl alcohol.

Table 4.1: Typical Use Levels in Personal Care Formulations

Product Type	Typical Concentration (%)
Creams and Lotions	1 - 5%
Shampoos and Conditioners	0.5 - 3%
Ointments	5 - 10%
Lipsticks and other anhydrous sticks	0.5 - 2%

Table 4.2: Impact on Emulsion Viscosity

Fatty Alcohol Concentration (%)	Effect on O/W Emulsion Viscosity
1%	Noticeable increase in viscosity
3%	Significant thickening, leading to a creamy texture
5%	Forms a thick, stable cream

Note: The exact impact on viscosity will depend on the overall formulation, including the primary emulsifier and oil phase concentration.

## Experimental Protocols

### Protocol for Preparation of an Oil-in-Water (O/W) Cream

This protocol outlines the basic steps for creating a stable O/W cream incorporating **1-Hexadecanol, aluminum salt**.

Materials:

- Oil Phase:
  - 1-Hexadecanol, aluminum salt** (or 1-Hexadecanol)
  - Other fatty alcohols (e.g., Stearyl Alcohol)
  - Emollients (e.g., Caprylic/Capric Triglyceride)

- Primary Emulsifier (e.g., Glyceryl Stearate)
- Water Phase:
  - Deionized Water
  - Humectant (e.g., Glycerin)
  - Thickener (e.g., Xanthan Gum)
- Cool-Down Phase:
  - Preservative
  - Fragrance/Essential Oils
  - Active Ingredients

#### Procedure:

- Preparation of Phases:
  - In a heat-resistant beaker, combine all oil phase ingredients.
  - In a separate heat-resistant beaker, combine all water phase ingredients.
- Heating:
  - Heat both the oil and water phases separately to 70-75°C with gentle stirring until all components are melted and uniform.
- Emulsification:
  - Slowly add the water phase to the oil phase while homogenizing at a moderate speed.
  - Continue homogenization for 5-10 minutes to form a uniform emulsion.
- Cooling:

- Begin cooling the emulsion while stirring gently with a propeller mixer.
- Addition of Cool-Down Phase:
  - Once the emulsion has cooled to below 40°C, add the cool-down phase ingredients one by one with gentle mixing until uniform.
- Final Adjustment:
  - Adjust the pH if necessary and mix until the cream is smooth and homogenous.

## Protocol for Evaluating Emulsion Stability

Objective: To assess the physical stability of a formulated cream under accelerated aging conditions.

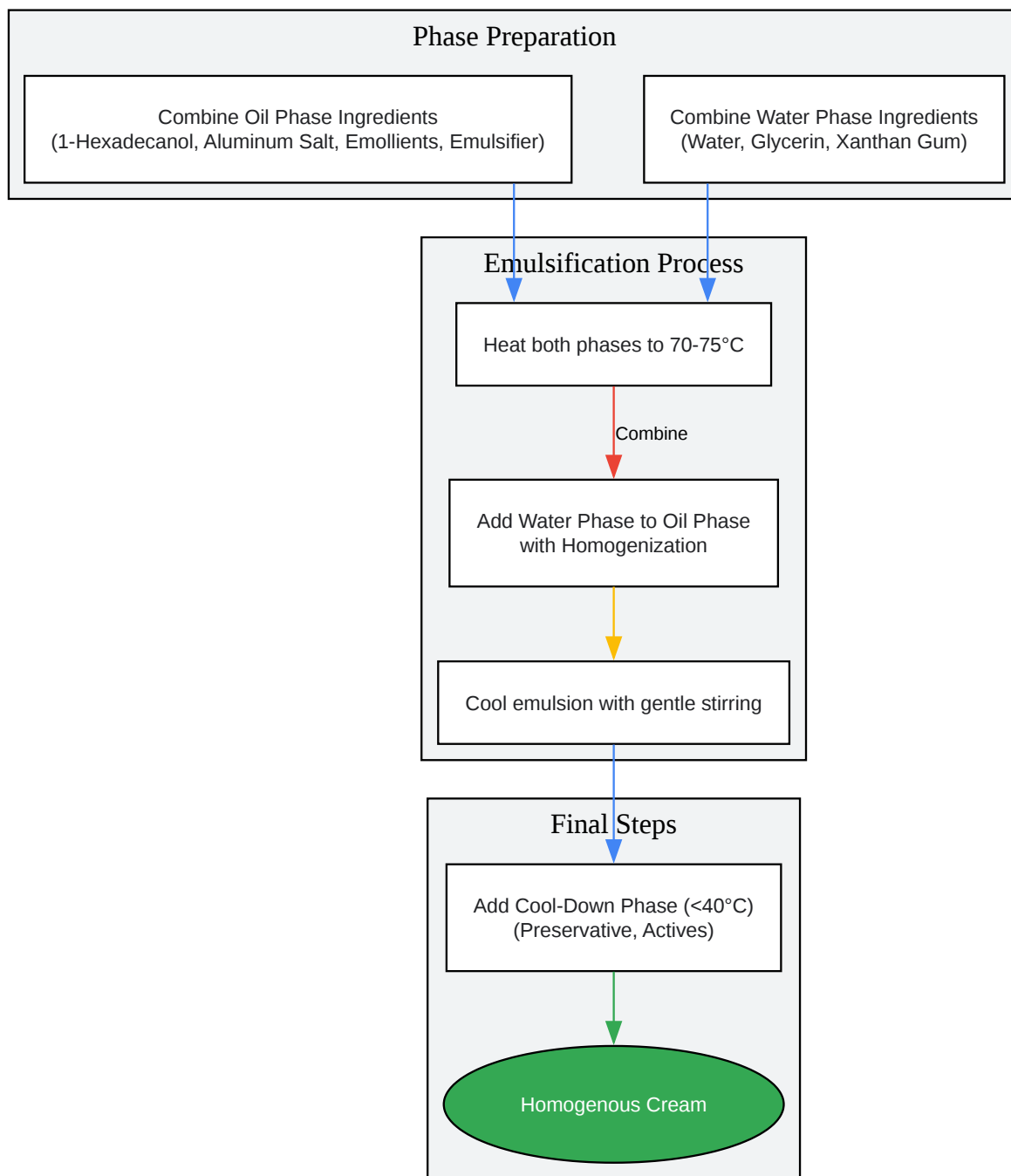
Methodology:

- Sample Preparation: Prepare the cream formulation as described in Protocol 5.1.
- Initial Characterization:
  - Measure the initial viscosity using a viscometer.
  - Observe the microscopic structure of the emulsion to determine globule size and distribution.
  - Measure the initial pH.
- Accelerated Stability Testing:
  - Place samples of the cream in ovens at elevated temperatures (e.g., 40°C and 50°C) and a refrigerator (4°C).
  - Conduct freeze-thaw cycling (e.g., 24 hours at -10°C followed by 24 hours at 25°C for three cycles).
- Evaluation:

- At predetermined intervals (e.g., 1, 2, 4, 8, and 12 weeks), remove samples from the stability chambers.
- Visually inspect for any signs of phase separation, creaming, or changes in color and odor.
- Re-measure viscosity and pH.
- Re-examine the microscopic structure for any changes in globule size.
- Data Analysis: Compare the results from the stability samples to the initial characterization to assess the stability of the formulation. A stable formulation will show minimal changes in its physical and chemical properties over time.

## Visualizations

### Experimental Workflow for Cream Formulation

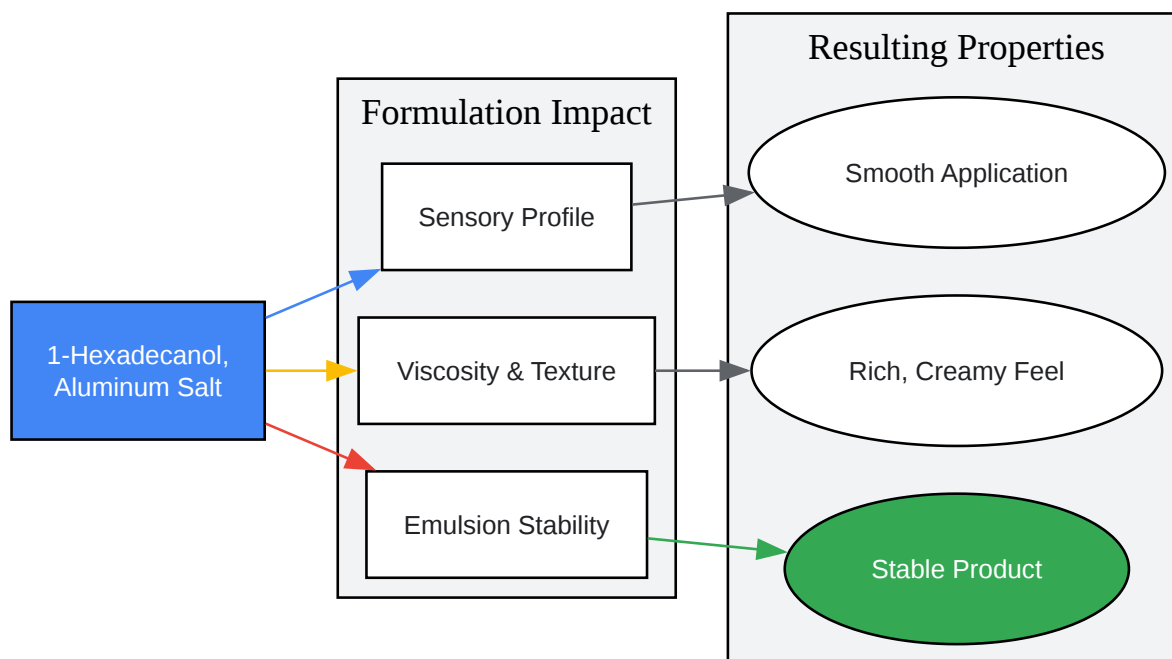


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Caption: Workflow for the preparation of an O/W cream.



## Logical Relationship of Functions



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Caption: Functional role in personal care formulations.

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